

# Citalopram hydrobromide IC50 values for 5-HT noradrenaline dopamine uptake

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Citalopram Hydrobromide

CAS No.: 59729-32-7

Cat. No.: S523860

[Get Quote](#)

## IC50 Values & Selectivity Profile

The table below summarizes the key quantitative data on citalopram's inhibition of monoamine uptake:

Monoamine Transporter	IC50 Value	Selectivity Ratio (vs. 5-HT)	Experimental Context
Serotonin (5-HT)	1.8 nM [1] [2]	---	Rat brain synaptosomal preparations [1] [3]
Noradrenaline (NA)	8,800 nM [2]	~4,889-fold	In vitro studies showing no significant effect on uptake [3] [4]
Dopamine (DA)	41,000 nM [2]	~22,778-fold	In vitro studies showing no significant effect on uptake [3] [4]

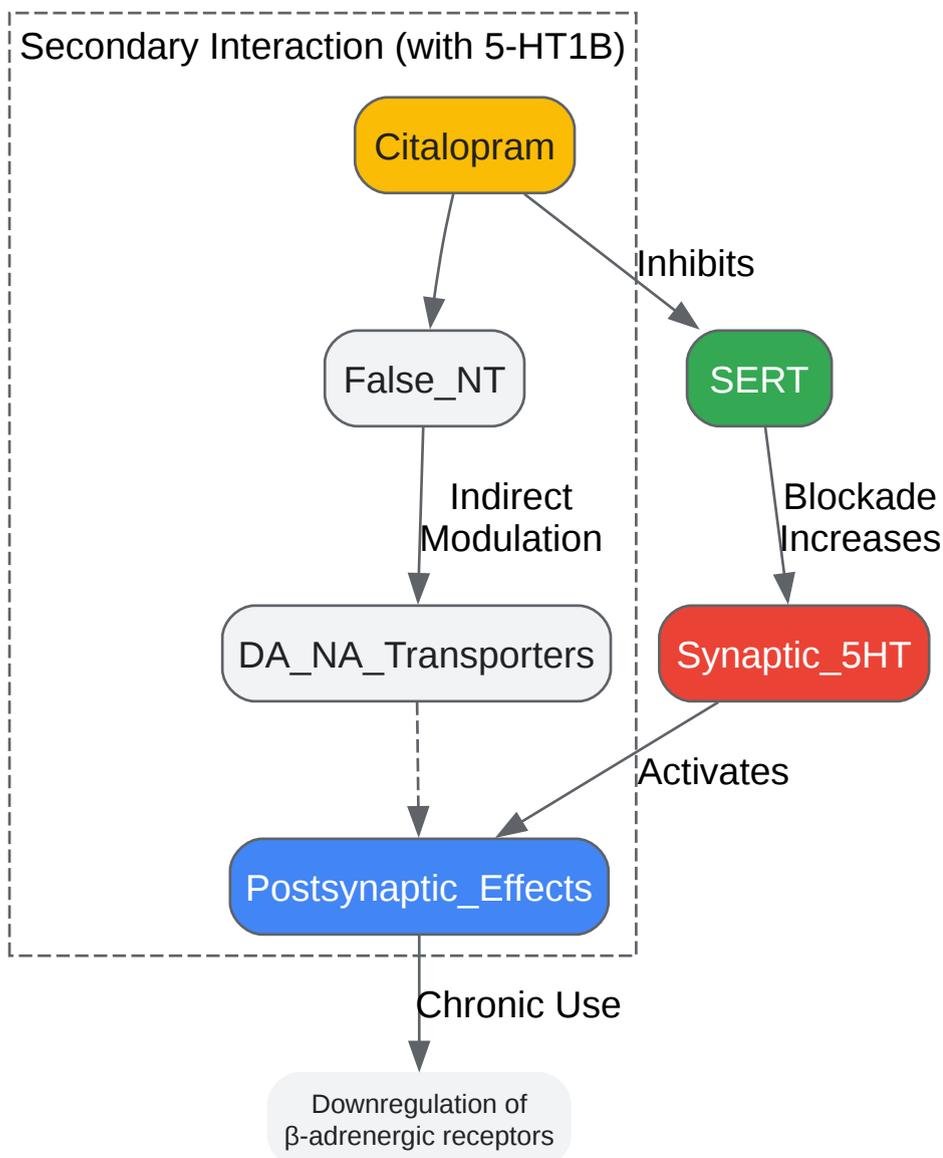
## Experimental Protocols for Key Data

The core data on citalopram's selectivity were primarily obtained from standardized in vitro assays.

- **Radioligand Uptake Assay in Rat Brain Synaptosomes:** This is a classic method for determining inhibitor potency. The protocol generally involves isolating nerve endings (synaptosomes) from rat brain tissue. These synaptosomes are then incubated with radiolabeled neurotransmitters (e.g., [<sup>3</sup>H]5-HT, [<sup>3</sup>H]NA, [<sup>3</sup>H]DA) in the presence of varying concentrations of citalopram. The uptake of the radioactive transmitter into the synaptosomes is measured after a specific period, and the concentration of citalopram that inhibits 50% of this uptake (the IC<sub>50</sub>) is calculated [1] [5].

## Mechanism of Action and Signaling Pathways

Citalopram's primary molecular target is the **serotonin transporter (SERT or SLC6A4)** [4]. The diagram below illustrates its core mechanism and downstream consequences.



Click to download full resolution via product page

This diagram captures the primary mechanism and a key secondary interaction relevant to the data:

- **Primary Mechanism:** Citalopram binds to SERT with high affinity, inhibiting serotonin reuptake and increasing its concentration in the synaptic cleft, leading to enhanced serotonergic signaling and antidepressant effects [3] [4].
- **Receptor Cross-talk:** Research indicates that serotonin can inhibit dopamine release in the nucleus accumbens by activating serotonin receptors (5-HT1B) on dopamine terminals. By increasing serotonin levels, citalopram can indirectly modulate dopamine signaling through this mechanism [6].
- **"False Neurotransmitter" Hypothesis:** One study suggested that in the presence of citalopram, serotonin may accumulate in catecholaminergic terminals and be released by dopamine or norepinephrine, acting as a "false neurotransmitter" [5].

## Research Implications

The extreme selectivity of citalopram makes it a valuable tool for isolating serotonergic mechanisms in neuropsychiatric research [3]. Understanding the indirect effects on dopamine systems, such as through 5-HT1B receptor-mediated cross-talk, is an active area of investigation, particularly for understanding the full therapeutic and side-effect profile of SSRIs [6] [7].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Citalopram HBr | 5-HT Receptor inhibitor | Mechanism [selleckchem.com]
2. Citalopram hydrobromide | CAS:59729-32-7 [biocrick.com]
3. Citalopram--pharmacological profile of a specific serotonin ... [pubmed.ncbi.nlm.nih.gov]
4. CITALOPRAM (PD000475, WSEQXVZVJXJVFP- ... [probes-drugs.org]
5. The selective serotonin reuptake inhibitor citalopram ... [pubmed.ncbi.nlm.nih.gov]

6. Serotonin receptors contribute to dopamine depression of ... [pmc.ncbi.nlm.nih.gov]

7. Serotonin-2C antagonism augments the effect of ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Citalopram hydrobromide IC50 values for 5-HT noradrenaline dopamine uptake]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523860#citalopram-hydrobromide-ic50-values-for-5-ht-noradrenaline-dopamine-uptake>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)